

Personal protective equipment for handling 4,4-Dimethoxybutan-1-ol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4,4-Dimethoxybutan-1-ol

Cat. No.: B050898

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Essential Safety and Handling Guide for 4,4-Dimethoxybutan-1-ol

This document provides immediate and essential safety, handling, and disposal information for **4,4-Dimethoxybutan-1-ol** (CAS No: 23068-87-3), tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

Immediate Safety Information

4,4-Dimethoxybutan-1-ol is a combustible liquid that can cause skin, eye, and respiratory irritation.[1] It is crucial to handle this chemical in a well-ventilated area and away from sources of ignition.[2] In case of exposure, follow the first-aid measures outlined in the table below.

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention. [2]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Get medical attention. [2]
Ingestion	Do NOT induce vomiting. Get medical attention. [2]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₁₄ O ₃
Molecular Weight	134.17 g/mol [1] [3]
Boiling Point	180.9 °C at 760 mmHg [4]
Flash Point	63.2 °C [4]
Density	0.97 g/cm ³ [4]
Appearance	Liquid

GHS Hazard Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	4	Warning	H227	Combustible liquid[1]
Skin Corrosion/Irritation	2	Warning	H315	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	Warning	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	3	Warning	H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

To prevent direct contact and inhalation, the following personal protective equipment is mandatory when handling **4,4-Dimethoxybutan-1-ol**.

- **Eye and Face Protection:** Chemical safety goggles are required.[3] In situations with a higher potential for splashing, a face shield should be worn in addition to goggles.[5]
- **Hand Protection:** Wear nitrile gloves.[3] Ensure gloves are regularly inspected for signs of degradation or puncture.
- **Body Protection:** A flame-resistant lab coat is essential due to the combustible nature of the chemical.[3] For tasks with a higher risk of splashing, consider chemical-resistant coveralls.[6]
- **Respiratory Protection:** If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge is recommended to prevent respiratory irritation.[7]

Operational Handling Protocol

Adherence to this step-by-step protocol is critical for the safe handling of **4,4-Dimethoxybutan-1-ol**.

- Preparation and Inspection:
 - Before starting any work, ensure that a safety shower and an eyewash station are readily accessible and in good working order.
 - Inspect all PPE for integrity. Do not use damaged gloves, goggles, or lab coats.
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Chemical Handling:
 - Ground and bond containers when transferring the chemical to prevent static discharge.[\[2\]](#)
 - Use only non-sparking tools and explosion-proof equipment.[\[2\]](#)
 - Avoid all contact with skin and eyes.[\[2\]](#)
 - Avoid breathing in vapors or mists.[\[2\]](#)
 - Keep the chemical away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[2\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
 - Keep away from incompatible materials such as acids and strong oxidizing agents.[\[2\]](#)
 - The storage area should be designated for flammable liquids.[\[2\]](#)

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent injury and environmental contamination.

- Immediate Actions:

- Evacuate all non-essential personnel from the immediate spill area.
- Remove all sources of ignition (e.g., turn off hot plates, unplug electrical equipment).[2]
- Ensure adequate ventilation.
- Containment and Cleanup:
 - Wear the appropriate PPE as detailed above.
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or silica gel. [2][3] Do not use combustible materials like sawdust.
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[2]
- Decontamination:
 - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
 - Avoid aqueous rinses that could lead to environmental release.[3]
 - Place all contaminated materials, including cleaning supplies and PPE, into a sealed container for proper disposal.

Caption: Workflow for handling a **4,4-Dimethoxybutan-1-ol** spill.

Disposal Plan

Proper disposal of **4,4-Dimethoxybutan-1-ol** and its containers is essential to protect the environment and comply with regulations.

- Chemical Waste:
 - All waste containing **4,4-Dimethoxybutan-1-ol**, including spill cleanup materials, must be collected in a clearly labeled, sealed, and appropriate container.
 - Dispose of the chemical waste through an approved waste disposal plant.[2] Do not dispose of it down the drain or with regular trash.

- Container Disposal:
 - Empty containers may retain product residue (liquid and/or vapor) and can be dangerous. [\[2\]](#)
 - Do not reuse empty containers. They should be triple-rinsed with a suitable solvent, and the rinsate should be collected as chemical waste.
 - Punctured or crushed containers should be disposed of through the approved waste disposal service.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4,4-Dimethoxybutan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b050898#personal-protective-equipment-for-handling-4-4-dimethoxybutan-1-ol>]

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